

Comprehensive Safety and Handling Guide for **O4I4**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **O4I4**

Cat. No.: **B12387347**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling of **O4I4** (Oct4-inducing Compound 4), a chemical compound utilized in regenerative medicine and rejuvenation research.^{[1][2]} While **O4I4** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), this document outlines rigorous best practices to ensure the highest standards of laboratory safety and operational integrity.^[3] Adherence to these procedures will minimize risk and establish a safe, efficient workflow.

Compound Identification and Properties

A clear understanding of the compound's properties is foundational to safe handling.

Property	Value	Source
Chemical Name	4-(1,1-dimethylethyl)-N-(2,3-dimethylphenyl)-2-thiazolamine	[4]
Synonyms	Oct4-inducing Compound 4, O4I-4	[4][5]
CAS Number	412008-21-0	[1][2][4][5][6]
Molecular Formula	C ₁₅ H ₂₀ N ₂ S	[1][4]
Molecular Weight	260.4 g/mol	[1][4]
Form	Solid	[1]
Solubility	DMSO: 1-10 mg/mL (Sparingly soluble) Acetonitrile: 0.1-1 mg/mL (Slightly soluble)	[4][7]
Storage	Store at -20°C for long-term (months to years) or 0-4°C for short-term (days to weeks). Keep dry and in the dark.	[2][5][7]

Personal Protective Equipment (PPE)

While **O4I4** is not classified as hazardous, a proactive approach to safety mandates the use of standard laboratory PPE to prevent any potential for contamination or exposure.[3] This is especially critical in a research environment where the long-term effects of novel compounds may not be fully understood.

PPE Category	Item	Specification & Rationale
Hand Protection	Nitrile Gloves (Powder-Free)	Provides a barrier against skin contact. Powder-free gloves are recommended to avoid contamination of the work area. ^[6] Double-gloving can be considered for sensitive procedures.
Eye Protection	Safety Goggles or Safety Glasses with Side Shields	Protects eyes from potential splashes or airborne particulates during weighing and dissolution. ^[8]
Body Protection	Laboratory Coat	Prevents contamination of personal clothing and protects the skin.
Respiratory Protection	Not generally required	As a non-volatile solid, O4I4 poses a low inhalation risk. ^[9] However, if procedures could generate dust (e.g., extensive grinding), weighing should be performed in a chemical fume hood.

Operational Plan: Handling and Stock Solution Preparation

This section provides a step-by-step protocol for a common laboratory procedure: the preparation of a stock solution. This process requires precision and adherence to safety protocols to ensure both accuracy and user protection.

Objective: To accurately prepare a 10 mM stock solution of **O4I4** in DMSO.

Materials:

- **O4I4** solid compound
- Dimethyl sulfoxide (DMSO), anhydrous
- Analytical balance
- Weighing paper or boat
- Spatula
- Appropriate volumetric flask (e.g., 1 mL, 5 mL, or 10 mL Class A)[10]
- Pipettes and sterile, filtered tips
- Vortex mixer
- Properly labeled, sterile microcentrifuge tubes or vials for storage

Experimental Protocol:

- Pre-Procedure Safety Check:
 - Don all required PPE: lab coat, safety goggles, and nitrile gloves.
 - Ensure the work area (e.g., benchtop, chemical fume hood) is clean and uncluttered.
 - Confirm the analytical balance is level and calibrated.[10]
- Calculating Required Mass:
 - Determine the required mass of **O4I4** using the formula: Mass (g) = Desired Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol).
 - For a 10 mM (0.010 mol/L) stock in 1 mL (0.001 L):
 - Mass = $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 260.4 \text{ g/mol} = 0.002604 \text{ g} = 2.604 \text{ mg.}$
- Weighing the Compound:

- Place a clean weighing boat on the analytical balance and tare (zero) the scale.[[11](#)]
- Carefully use a clean spatula to weigh out the calculated mass of **O4I4**. To minimize the generation of airborne dust, perform this step gently. If concerned about dust, perform this step in a chemical fume hood.[[9](#)]
- Record the exact mass weighed. It is more important to know the exact concentration than to hit an exact target mass.[[10](#)]

- Dissolution:
 - Carefully transfer the weighed **O4I4** powder into the appropriate volumetric flask.
 - Using a pipette, add approximately half of the final desired volume of DMSO to the flask.
 - Gently swirl the flask or use a vortex mixer at a low setting until the solid is completely dissolved. **O4I4** is sparingly soluble in DMSO, so this may take some time.[[4](#)][[7](#)]
- Final Volume Adjustment:
 - Once the solute is fully dissolved, add DMSO until the bottom of the meniscus reaches the calibration mark on the volumetric flask.[[11](#)][[12](#)]
 - Cap the flask and invert it several times (at least 10) to ensure the solution is homogeneous.[[11](#)]
- Aliquoting and Storage:
 - Dispense the stock solution into clearly labeled, sterile, and tightly sealed cryovials or microcentrifuge tubes.
 - Label each aliquot with the compound name (**O4I4**), exact concentration, solvent (DMSO), date of preparation, and your initials.
 - Store the aliquots at -20°C for long-term stability.[[2](#)][[7](#)] Avoid repeated freeze-thaw cycles.

Spill and Disposal Plan

Even with non-hazardous materials, established procedures for spills and waste are crucial for maintaining a safe and compliant laboratory environment.

Spill Response:

In the event of a small spill of solid **O4I4**:

- Alert Colleagues: Notify others in the immediate area.
- Containment: No special containment is required for a small solid spill. Avoid actions that could make the powder airborne.[\[3\]](#)
- Cleanup:
 - Wear your standard PPE (gloves, lab coat, goggles).
 - Gently sweep the solid material using a brush and dustpan or a plastic scoop and place it into a sealable plastic bag.[\[3\]](#)[\[7\]](#)
 - Wipe the spill area with a damp paper towel.
 - Place the damp paper towel and any contaminated cleaning materials into the same sealable bag.
- Disposal: Dispose of the sealed bag as non-hazardous solid chemical waste according to your institution's guidelines.

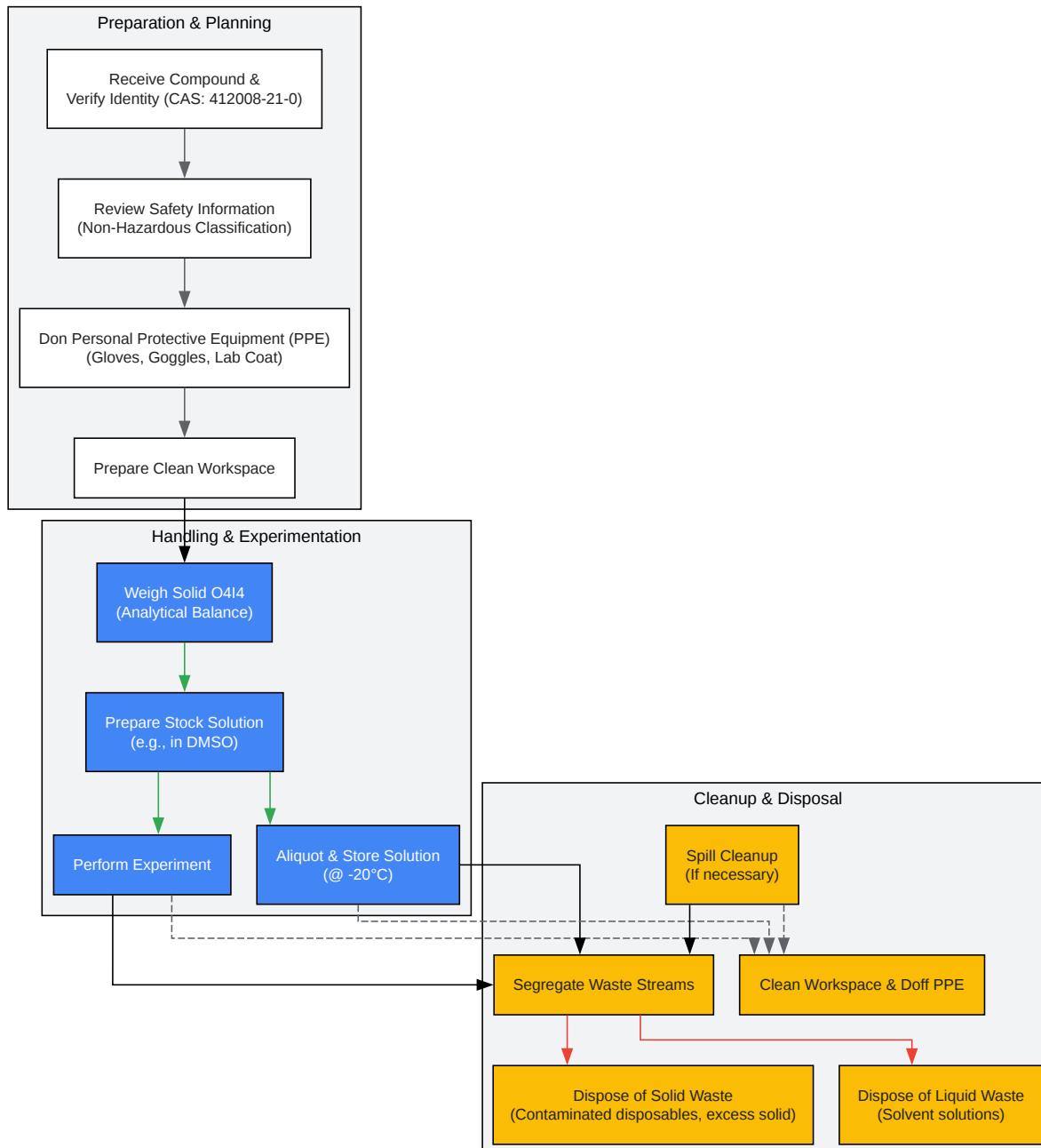
Disposal Plan:

- Unused Solid Compound: Unwanted **O4I4** solid should be disposed of as non-hazardous chemical waste. It should be placed in a clearly labeled, sealed container and disposed of through your institution's chemical waste program. Do not place it in the regular trash unless explicitly permitted by your institution's safety office.[\[1\]](#)[\[2\]](#)
- Contaminated Labware: Disposable items (e.g., pipette tips, weighing boats, gloves) that come into contact with **O4I4** should be collected in a designated solid waste container and disposed of according to institutional policy for non-hazardous lab waste.

- Liquid Waste (DMSO solution): Solutions of **O4I4** in DMSO should be collected as chemical waste. Do not pour down the drain.[\[13\]](#) Collect in a designated, labeled, and sealed waste container that is compatible with organic solvents. Follow your institution's guidelines for hazardous waste disposal, as the solvent (DMSO) dictates the disposal method.

Workflow and Logic Diagram

The following diagram illustrates the complete, safe handling workflow for **O4I4**, from initial receipt to final disposal.

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of O4I4 from receipt to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sfasu.edu [sfasu.edu]
- 2. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 3. Chemical Spill Clean-Up - Environmental Health & Safety - University of Delaware [www1.udel.edu]
- 4. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 5. sites.rowan.edu [sites.rowan.edu]
- 6. pppmag.com [pppmag.com]
- 7. ehs.utk.edu [ehs.utk.edu]
- 8. falseguridad.com [falseguridad.com]
- 9. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 10. bitesizebio.com [bitesizebio.com]
- 11. inchemistry.acs.org [inchemistry.acs.org]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. Lab Safety Manual: Chemical Management | Hampshire College [hampshire.edu]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for O4i4]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12387347#personal-protective-equipment-for-handling-o4i4\]](https://www.benchchem.com/product/b12387347#personal-protective-equipment-for-handling-o4i4)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com